

What is the chemical structure of euphol acetate?

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Compound of Interest

Compound Name: *Euphol acetate*

Cat. No.: *B3026008*

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An In-depth Technical Guide to Euphol Acetate

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **euphol acetate**. It is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this natural triterpenoid. This document details experimental protocols for its isolation and characterization and summarizes its known biological effects, with a focus on its anticancer and anti-inflammatory properties.

Chemical Structure and Properties

Euphol acetate is a tetracyclic triterpenoid belonging to the euphane family. It is the 3-acetyl derivative of euphol. The chemical structure and key identifiers of **euphol acetate** are presented below.

Chemical Identifiers of **Euphol Acetate**

Identifier	Value	Source
IUPAC Name	[(5R,13S,14S,17S)-4,4,10,13,14-pentamethyl-17-[(2S)-6-methylhept-5-en-2-yl]-2,3,5,6,7,11,12,15,16,17-decahydro-1H-cyclopenta[a]phenanthren-3-yl] acetate	[1]
Molecular Formula	C ₃₂ H ₅₂ O ₂	[2]
Molecular Weight	468.8 g/mol	[2]
CAS Number	13879-04-4	[2]
SMILES String	CC(=O)O[C@H]1CC[C@]2(C)- -INVALID-LINK-- CC[C@H]3[C@]2(C)C=C[C@H]4[C@@]3(C)CC--INVALID-LINK----INVALID-LINK-- CCCC(=C)C	

Physicochemical Properties of Euphol Acetate

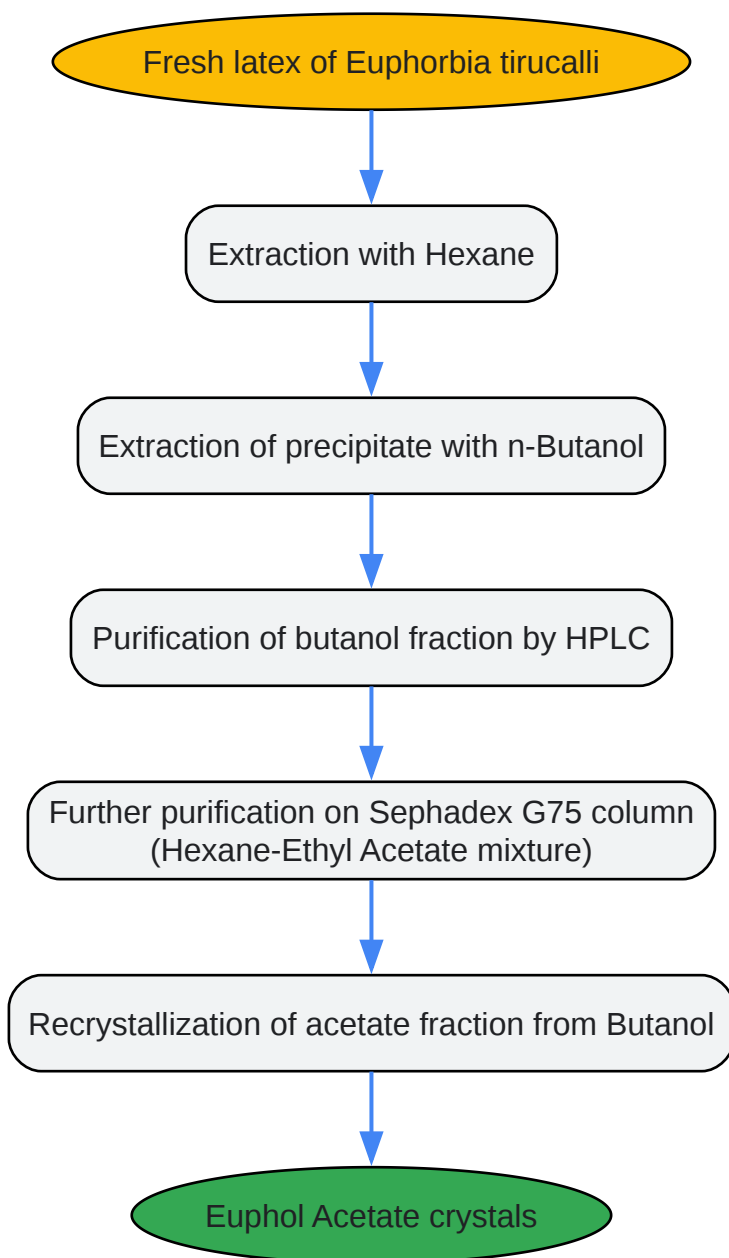
Property	Value	Source
Appearance	Cream solid	[2][3]
Solubility	Soluble in ethanol, methanol, DMF, or DMSO	[2][3]
Purity (commercial)	>95% by HPLC	[2]
Storage	-20°C for long-term storage	[2]

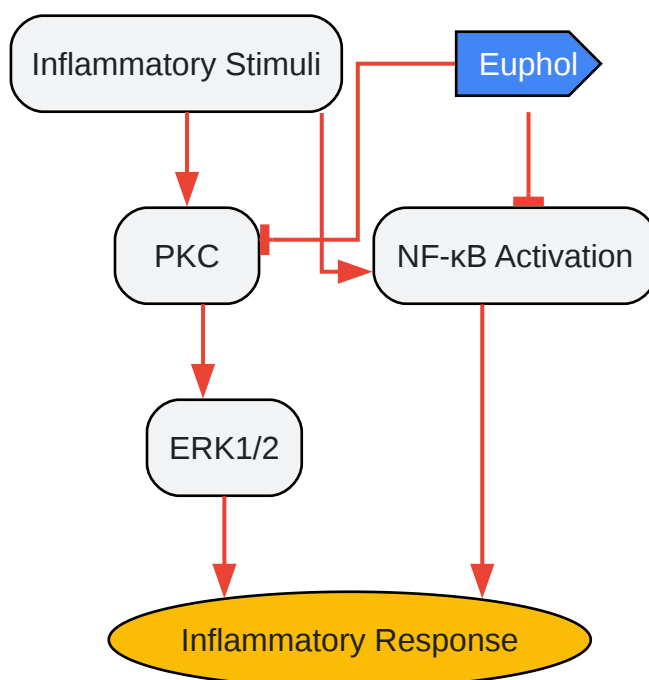
Experimental Protocols

Extraction and Isolation of Euphol Acetate from Euphorbia tirucalli

A detailed protocol for the extraction and isolation of **euphol acetate** from the latex of Euphorbia tirucalli is described below. This method yields high-purity crystals of the compound.

Workflow for Extraction and Isolation of **Euphol Acetate**





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